

# An In-depth Technical Guide to 4-Methoxybenzophenone and Its Synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxybenzophenone

Cat. No.: B1664615

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methoxybenzophenone**, a widely utilized organic compound. The document details its chemical synonyms, physical and chemical properties, synthesis protocols, and key applications, with a focus on presenting data in a clear and accessible format for scientific professionals.

## Chemical Synonyms and Identifiers

**4-Methoxybenzophenone** is known by a variety of names in scientific literature and commercial databases. A comprehensive list of its synonyms and chemical identifiers is provided below for clear identification and cross-referencing.

- (4-Methoxyphenyl)(phenyl)methanone[1][2][3]
- 4-Benzoylanisole[1][3][4][5]
- p-Methoxybenzophenone[1][2][3][6]
- Phenyl p-anisyl ketone[1][3]
- Benzophenone, 4-methoxy-[1][2][4]
- Methanone, (4-methoxyphenyl)phenyl-[1][2][4]

- NSC 2194[1][4]
- p-Benzoylanisole[4]
- 4-Methoxydibenzoyl[4]
- phenylp-anisylketone[4]
- p-methoxybenzylphenyl[4]

Chemical Identifiers:

Identifier	Value
CAS Number	611-94-9[1][4][5][6]
Molecular Formula	C14H12O2[1][4][6]
Molecular Weight	212.24 g/mol [1][2]
InChI Key	SWFHGTMLYIBPPA-UHFFFAOYSA-N[1][2][4]
SMILES	<chem>COC1=CC=C(C=C1)C(=O)C2=CC=CC=C2</chem> [1][2][4]
PubChem CID	69146[1][6]
EC Number	210-285-5[1][7]
MDL Number	MFCD00008403[1][4][6]

## Physicochemical Properties

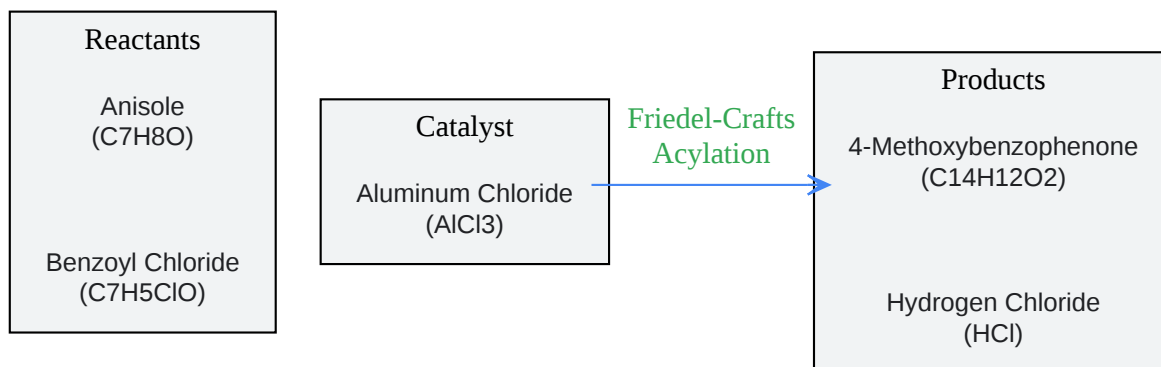
The physical and chemical properties of **4-Methoxybenzophenone** are summarized in the table below. These properties are crucial for its handling, formulation, and application in various scientific and industrial settings.

Property	Value	Source
Appearance	White to yellow-orange crystalline solid	[4][6][7]
Melting Point	60-63 °C	[4][7]
Boiling Point	354-356 °C	[4][6]
Density	1.108 g/cm <sup>3</sup> (estimate)	[4][7]
Solubility	Insoluble in water; soluble in methanol and other organic solvents.	[4][6][7]
Flash Point	155.7 °C	[7]
Refractive Index	1.6000 (estimate)	[4]
Storage Temperature	Room Temperature, sealed in dry conditions.	[4][5]

## Synthesis of 4-Methoxybenzophenone

A common and efficient method for the synthesis of **4-Methoxybenzophenone** is through the Friedel-Crafts acylation of anisole with benzoyl chloride.

The following diagram illustrates the chemical reaction for the synthesis of **4-Methoxybenzophenone**.



[Click to download full resolution via product page](#)

Caption: Friedel-Crafts acylation of anisole with benzoyl chloride.

The following protocol is a detailed procedure for the synthesis of **4-Methoxybenzophenone** in a laboratory setting.[8]

Materials:

- Anisole (10.8 g, 0.1 mole)
- Benzoyl chloride (14 g, 0.1 mole)
- Anhydrous aluminum chloride (15 g)
- Hexane (200 mL)
- Dichloromethane
- Pentane
- Dilute hydrochloric acid
- Ice

Procedure:

- Dissolve anisole and benzoyl chloride in 200 mL of hexane in a suitable reaction vessel and stir at room temperature.
- Slowly add anhydrous aluminum chloride to the mixture over a period of 15 minutes.
- Continue stirring the reaction mixture for an additional 15 minutes.
- Decant the hexane, and carefully hydrolyze the resulting viscous residue with 200 mL of a mixture of ice and dilute hydrochloric acid.
- Extract the organic fraction with dichloromethane.
- Wash the resulting dichloromethane solution with water.
- Remove the dichloromethane using a rotary evaporator, which will leave an oily product that solidifies upon standing.
- Break up the solidified product, wash it with two 50 mL portions of pentane, and then dry it to yield **4-Methoxybenzophenone**.

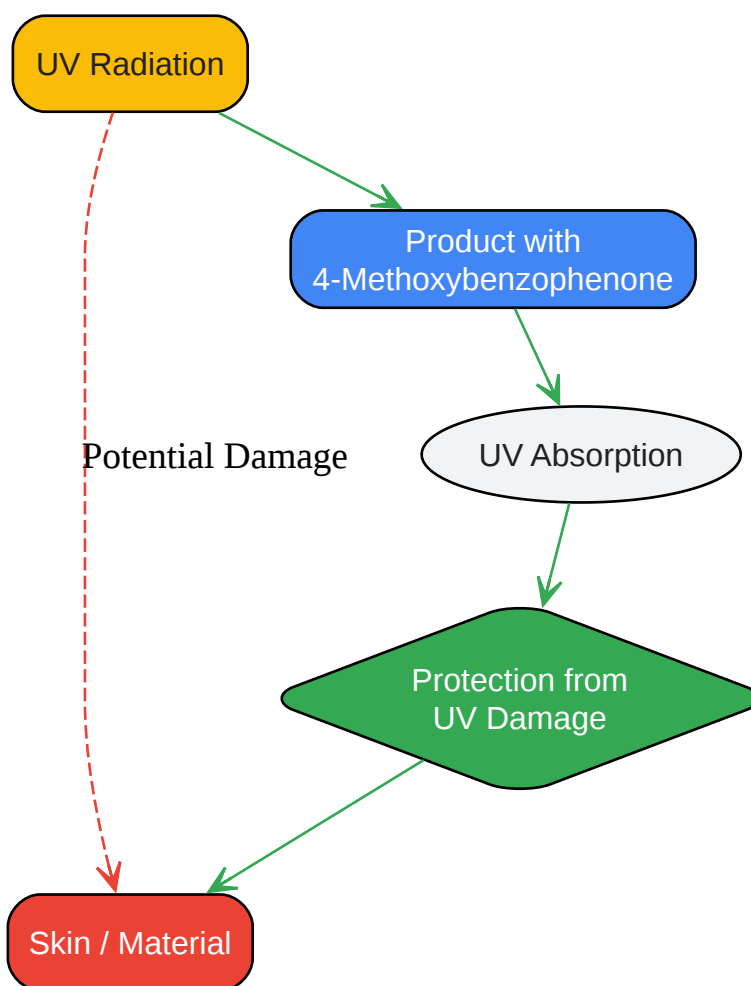
## Applications

**4-Methoxybenzophenone** has several important applications across various industries, primarily due to its ability to absorb UV radiation.

- **UV Filter:** It is a crucial ingredient in sunscreens and other personal care products, protecting the skin from harmful UV radiation.[\[6\]](#)
- **Photostabilizer:** In the production of plastics and coatings, it acts as a stabilizer to prevent UV degradation, thereby improving the durability and longevity of the materials.[\[6\]](#)
- **Photoinitiator:** It is used as a photoinitiator in UV-curing applications, such as in inks, adhesives, and coatings.[\[4\]](#)[\[7\]](#)
- **Pharmaceutical Intermediate:** It serves as a valuable intermediate in the synthesis of more complex molecules in pharmaceutical research.[\[6\]](#)

- Flavor and Fragrance Industry: It is used to create specific scent profiles in perfumes and other scented products.[6]

The following diagram illustrates the workflow of its primary application as a UV absorber.



[Click to download full resolution via product page](#)

Caption: Mechanism of UV protection by **4-Methoxybenzophenone**.

## Spectral Data

A summary of the key spectral data for **4-Methoxybenzophenone** is provided in the table below. This information is essential for its identification and characterization.

Spectral Data Type	Key Features
$^1\text{H}$ NMR	Spectral data available.[1]
$^{13}\text{C}$ NMR	Spectral data available.[1]
IR Spectroscopy	Spectral data available.[1]
Mass Spectrometry (GC-MS)	Major peaks at m/z 135, 212, 213, 105, 77.[1]
UV-Vis Spectroscopy	Spectral data available, confirming its UV absorption properties.[1]

## Safety and Handling

**4-Methoxybenzophenone** is classified as an irritant.[1][4] The following GHS hazard statements apply:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]

Proper personal protective equipment (PPE), including eye shields and gloves, should be used when handling this chemical. It should be stored in a well-ventilated place and the container kept tightly closed.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Methoxybenzophenone | C<sub>14</sub>H<sub>12</sub>O<sub>2</sub> | CID 69146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Methoxybenzophenone | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 3. 4-Methoxybenzophenone, 98+% | Fisher Scientific [fishersci.ca]
- 4. 4-Methoxybenzophenone | 611-94-9 [chemicalbook.com]
- 5. 4-Methoxybenzophenone | 611-94-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. chemimpex.com [chemimpex.com]
- 7. lookchem.com [lookchem.com]
- 8. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methoxybenzophenone and Its Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664615#synonyms-for-4-methoxybenzophenone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)